

Englerin A discovery *Phyllanthus engleri*

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Compound Focus: Englerin A

CAS No.: 1094250-15-3

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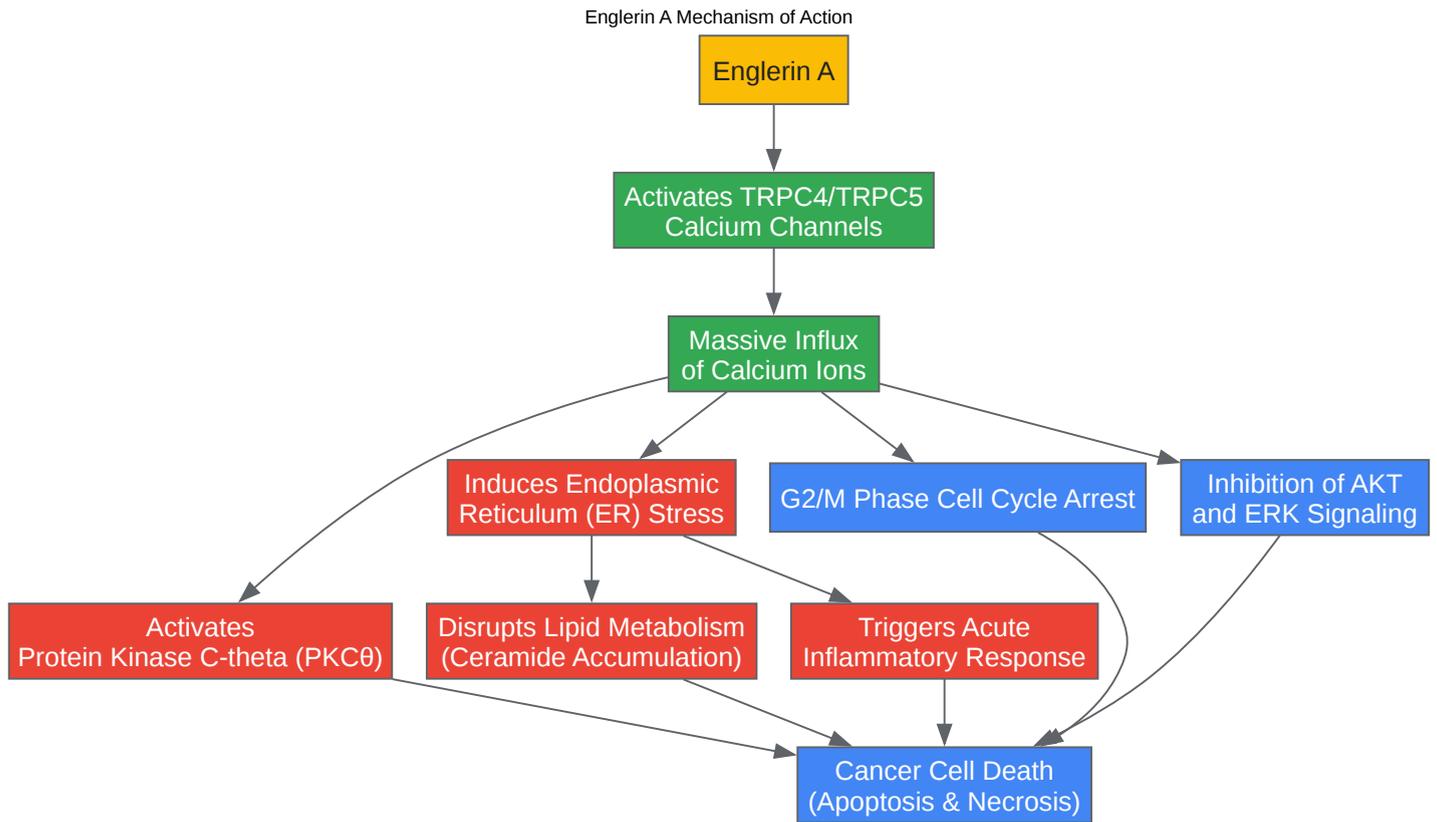
Discovery and Source

Englerin A was discovered through the screening of plant extracts for new anti-cancer agents.

Aspect	Details
Source Plant	<i>Phyllanthus engleri</i> , a shrub or small tree native to the dry savannahs of Tanzania, Zambia, Malawi, Zimbabwe, and Mozambique [1].
Traditional Uses	Roots used to treat epilepsy; leaves and fruits chewed to alleviate coughs and stomach aches; root decoctions used for bilharziosis and gonorrhoea [1].
Initial Discovery	In 2009, American scientists isolated over 30 substances from the plant and identified (-)-englerin A as particularly effective against renal cancer cells [1].
Key Property	Exhibits remarkable potency and selective cytotoxicity , preferentially killing renal cancer cells while sparing many other cell types [2] [3] [4].

Mechanism of Action

Englerin A induces cell death through a multi-faceted mechanism, primarily by disrupting calcium ion homeostasis and cellular metabolism. The following diagram illustrates the key signaling pathways and cellular processes affected.



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The primary molecular targets of **Englerin A** are the **TRPC4 and TRPC5 calcium channels** on the cell surface [1] [5] [4]. Activation of these channels causes a rapid and significant influx of calcium ions, overloading the cell and initiating a cascade of lethal events [1].

Experimental Data and Protocols

Key findings on **Englerin A**'s activity are summarized from various studies.

Table 1: Summary of Key Experimental Findings on Englerin A

Study Focus / Cell Line Used	Key Experimental Methodologies	Critical Findings / Quantitative Data
<p> Target Identification [1] [5] [4] • Calcium imaging assays • Gene expression profiling • Ion channel inhibition studies • Activated TRPC4/TRPC5 channels [5]. • Cells with high TRPC4 expression were most sensitive [1]. Cell Death Mechanisms (A498 cells) [6] • Flow cytometry for apoptosis/necrosis • Western blot for caspase activation • Microscopy for autophagic vesicles • Cell cycle analysis • Induced apoptosis (caspase-independent) and necrosis [6]. • Induced protective autophagy [6]. • Caused G2/M cell cycle arrest [6]. • Inhibited AKT and ERK phosphorylation [6]. Metabolomics & Lipid Pathway (A498, UO-31) [3] • LC-MS/MS metabolomic profiling • Microarray gene expression analysis • Quantitative PCR & Western blot • Fluorescence confocal microscopy • Profoundly altered lipid metabolism within 24 hours [3]. • Generated toxic ceramides [3]. • Induced ER stress and acute inflammatory response [3]. • Disrupted ER morphology at 25 nM [3]. Renal Cancer Selectivity (NCI-60 Panel) [3] [4] • High-throughput cytotoxicity screening across NCI-60 cancer cell line panel • Potent, selective growth inhibition of renal cancer cells [4]. • IC50 values for most renal cancer cell lines were below 60 nM [3]. </p>		

Synthesis and Drug Development

The complex structure of **Englerin A** presents both a challenge and an opportunity for synthesis.

Aspect	Details
Total Synthesis	First achieved in 2009 by Mathias Christmann's group using nepetalactone from catnip oil as a renewable starting material [1] [4].
Structural Analogs	Chlorinated englerins (e.g., compound 3, [Z]-2'-chloroenglerin A) were isolated as artifacts and also show selective activity against renal cancer cells [2].
Development Status	Englerin A is in the preclinical investigation stage. The Max Planck Society's Lead Discovery Center and the National Cancer Institute are working to develop it into a

Aspect	Details
	viable drug candidate [1] [4].

Future Research and Development Directions

While highly promising, **Englerin A** requires further investigation to become a therapeutic agent. Key challenges include:

- **Understanding Specificity:** Fully elucidating why the mechanism selectively kills cancer cells despite TRPC4/TRPC5 presence in some healthy cells [4].
- **Optimizing Properties:** Improving drug-like characteristics through synthesis of analogs to enhance efficacy or reduce potential toxicity [2].
- **Translating to Clinic:** Bridging the gap between laboratory studies and human trials, which may take several years [5].

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References

1. Nature's pharmacy – plant-based active substance kills renal cancer cells [mpg.de]
2. Chlorinated Englerins with Selective Inhibition of Renal Cancer Cell... [pmc.ncbi.nlm.nih.gov]
3. induces an acute inflammatory response and reveals lipid... Englerin A [pmc.ncbi.nlm.nih.gov]
4. Targets Uncovered Englerin A [cen.acs.org]
5. Rare African bush may help kidney cancer treatment [phys.org]
6. Renal cancer-selective Englerin induces multiple... : Internet Archive A [archive.org]

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